

A Comprehensive Technical Guide to the Physical Properties of Tetramethylammonium Hexafluorophosphate

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Compound of Interest

Compound Name: *Tetramethylammonium hexafluorophosphate*

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Introduction

Tetramethylammonium hexafluorophosphate, with the chemical formula $C_4H_{12}F_6NP$, is a quaternary ammonium salt that has garnered significant interest across various scientific disciplines.^[1] Its utility as a supporting electrolyte in nonaqueous electrochemistry, a phase-transfer catalyst, and a model compound for studying material properties underscores the importance of a thorough understanding of its physical characteristics. This technical guide provides an in-depth overview of the core physical properties of **tetramethylammonium hexafluorophosphate**, presenting quantitative data in a structured format, and detailing its molecular and crystal structure.

Core Physical and Chemical Properties

Tetramethylammonium hexafluorophosphate is a white to off-white crystalline powder. It is a stable compound but is incompatible with strong oxidizing agents and can be sensitive to moisture.^[1]

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ F ₆ NP	[1]
Molecular Weight	219.11 g/mol	[1]
Appearance	White to almost white powder/crystal	
Melting Point	>300 °C	[1]
Density (calculated)	1.68 g/cm ³	
Refractive Index	1.482 - 1.485	[1]

Structural Characteristics

The molecular structure of **tetramethylammonium hexafluorophosphate** consists of a central nitrogen atom bonded to four methyl groups, forming the tetramethylammonium cation ([N(CH₃)₄]⁺), and a central phosphorus atom bonded to six fluorine atoms, forming the hexafluorophosphate anion (PF₆⁻).

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References

- 1. 558-32-7 CAS MSDS (TETRAMETHYLAMMONIUM HEXAFLUOROPHOSPHATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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